

# Thermische Zersetzung von Eisen(II)-fumarat: Ein technischer Leitfaden

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser technische Leitfaden bietet eine eingehende Untersuchung der thermischen Zersetzung von Eisen(II)-fumarat. Er richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die ein detailliertes Verständnis der thermischen Stabilität und des Zersetzungsvorverhaltens dieser wichtigen pharmazeutischen Verbindung benötigen. Die hier präsentierten Informationen wurden aus einer umfassenden Überprüfung der wissenschaftlichen Literatur zusammengetragen und aufbereitet, um einen klaren und präzisen Überblick zu ermöglichen.

## Einleitung

Eisen(II)-fumarat ( $C_4H_2FeO_4$ ) ist ein Eisensalz der Fumarsäure, das häufig zur Behandlung und Vorbeugung von Eisenmangelanämie eingesetzt wird. Seine thermische Stabilität ist ein entscheidender Parameter für die Herstellung, Lagerung und Haltbarkeit von pharmazeutischen Formulierungen. Die thermische Zersetzung bezeichnet den durch Wärme induzierten chemischen Abbau einer Substanz. Das Verständnis dieses Prozesses für Eisen(II)-fumarat ist entscheidend, um die Bildung unerwünschter Abbauprodukte zu vermeiden und die Qualität und Wirksamkeit des Wirkstoffs sicherzustellen.

Die thermische Analyse, insbesondere die thermogravimetrische Analyse (TGA) und die dynamische Differenzkalorimetrie (DSC), sind leistungsstarke Techniken zur Untersuchung der thermischen Zersetzung.<sup>[1][2]</sup> Die TGA misst die Massenänderung einer Probe als Funktion

der Temperatur, während die DSC die mit Phasenübergängen oder chemischen Reaktionen verbundene Wärmeenergie misst.[3][4]

## Experimentelle Protokolle

Die Untersuchung der thermischen Zersetzung von Eisen(II)-fumarat erfolgt typischerweise mittels simultaner thermischer Analyse (STA), die TGA und DSC in einem einzigen Experiment kombiniert. Nachfolgend finden Sie ein detailliertes, verallgemeinertes Protokoll, das auf Standardverfahren für die thermische Analyse von Metallsalzen basiert.

### 2.1. Probenvorbereitung

Die zu analysierende Probe von reinem Eisen(II)-fumarat sollte fein pulverisiert sein, um eine homogene Wärmeverteilung zu gewährleisten.[1] Die Probenmasse liegt typischerweise im Bereich von 5 bis 10 mg, um eine gute Auflösung der thermischen Ereignisse zu ermöglichen. [5]

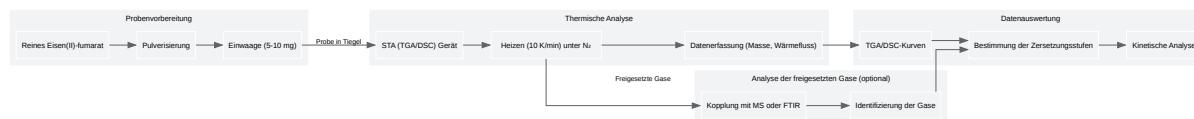
### 2.2. Geräte und Parameter für die thermogravimetrische Analyse (TGA) / Dynamische Differenzkalorimetrie (DSC)

- Gerät: Ein simultaner thermischer Analysator (STA), der TGA- und DSC-Messungen durchführen kann.
- Tiegel: Aluminiumoxid- oder Platintiegel werden aufgrund ihrer hohen thermischen Stabilität und Inertheit verwendet.[2]
- Atmosphäre: Die Experimente werden typischerweise unter einer inerten Atmosphäre, wie Stickstoff oder Argon, mit einer konstanten Spülgasrate (z. B. 50 ml/min) durchgeführt, um Oxidationsreaktionen zu verhindern.[2] Für die Untersuchung der oxidativen Zersetzung kann auch eine Atmosphäre aus synthetischer Luft verwendet werden.
- Temperaturprogramm: Die Probe wird mit einer linearen Heizrate, üblicherweise 10 K/min, von Raumtemperatur bis zu einer Endtemperatur von beispielsweise 600 °C erhitzt.[6]
- Kalibrierung: Das Gerät sollte vor der Messung gemäß den Herstellerangaben kalibriert werden, üblicherweise mit zertifizierten Referenzmaterialien für Temperatur und Enthalpie (z. B. Indium, Zinn, Zink).

### 2.3. Analyse der freigesetzten Gase (Evolved Gas Analysis - EGA)

Zur Identifizierung der bei der Zersetzung freigesetzten gasförmigen Produkte kann die TGA-Apparatur mit einem Massenspektrometer (MS) oder einem Fourier-Transform-Infrarotspektrometer (FTIR) gekoppelt werden.<sup>[7]</sup> Dies ermöglicht eine zeitaufgelöste Analyse der Gaszusammensetzung korreliert mit den Massenverluststufen in der TGA.

## Experimenteller Arbeitsablauf



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf für die thermische Analyse von Eisen(II)-fumarat.

## Quantitative Daten zur thermischen Zersetzung

Obwohl in der Literatur widersprüchliche Angaben zur genauen Zersetzungstemperatur von Eisen(II)-fumarat existieren, deuten Studien darauf hin, dass die Verbindung bis etwa 200 °C relativ stabil ist. Oberhalb dieser Temperatur beginnt eine signifikante Zersetzung, die mit der Oxidation von Eisen(II) zu Eisen(III) einhergeht. Eine vereinfachte Gesamtreaktion für die Zersetzung lautet:



Basierend auf dieser Stöchiometrie und den Molmassen lassen sich die theoretischen Massenverluste berechnen. Die folgende Tabelle fasst die erwarteten quantitativen Daten für eine hypothetische, mehrstufige Zersetzung zusammen, die auf dem Verhalten ähnlicher

Metallcarboxylate basiert. Es ist zu betonen, dass diese Werte theoretischer Natur sind und durch experimentelle Daten für reines Eisen(II)-fumarat verifiziert werden müssen.

Parameter	Stufe 1	Stufe 2
Temperaturbereich (°C)	~200 - 350	> 350
Massenverlust (TGA)	Variabel (Abhängig vom Mechanismus)	Variabel (Abhängig vom Mechanismus)
Theoretischer Gesamt-Massenverlust (%)	\multicolumn{2}{c}{\sim 52.98 \% (basierend auf der Bildung von FeO)}	
Wärmefluss (DSC)	Endotherm / Exotherm	Exotherm
Zugeordnete Prozesse	Abspaltung der Fumarat-Einheit	Zersetzung von Zwischenprodukten, Oxidation von Fe(II)
Freigesetzte Gase (EGA)	CO <sub>2</sub> , H <sub>2</sub> O, möglicherweise CO	CO <sub>2</sub> , möglicherweise weitere organische Fragmente
Fester Rückstand	Eisen(II)-oxid (FeO)	Eisen(III)-oxid (Fe <sub>2</sub> O <sub>3</sub> ) bei Anwesenheit von Sauerstoff

Tabelle 1: Hypothetische quantitative Daten für die thermische Zersetzung von Eisen(II)-fumarat.

## Zersetzungspfad und Mechanismus

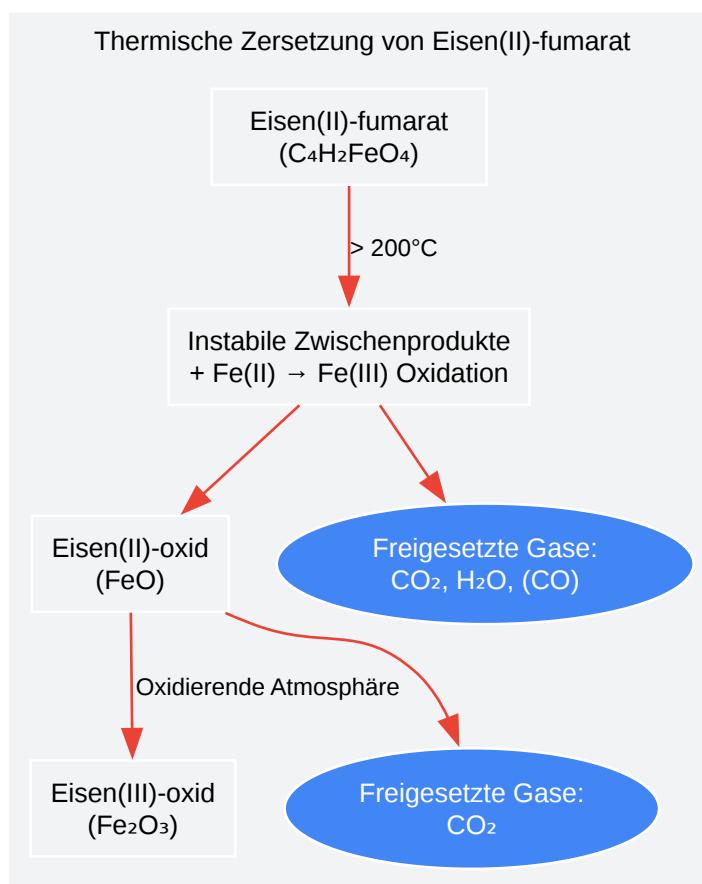
Die thermische Zersetzung von Metallcarboxylaten ist oft ein komplexer Prozess, der in mehreren Schritten abläuft. Für Eisen(II)-fumarat kann ein plausibler, mehrstufiger Zersetzungspfad postuliert werden, der über die Bildung von Zwischenprodukten zur finalen Bildung von Eisenoxiden führt.

Stufe 1: Initialzerfall des Fumarat-Liganden Im ersten Schritt, der bei Temperaturen über 200 °C beginnt, zerfällt die organische Fumarat-Einheit. Dies führt zur Freisetzung von Kohlendioxid (CO<sub>2</sub>) und Wasser (H<sub>2</sub>O). Je nach den genauen Bedingungen und der

Anwesenheit von Sauerstoff kann auch Kohlenmonoxid (CO) entstehen. Gleichzeitig beginnt die Oxidation des Eisen(II)-Ions.

Stufe 2: Bildung von Eisenoxiden Die in der ersten Stufe gebildeten instabilen Zwischenprodukte zersetzen sich weiter zu Eisenoxiden. Unter inerten Bedingungen ist die Bildung von Eisen(II)-oxid ( $\text{FeO}$ ) wahrscheinlich. In einer oxidierenden Atmosphäre wird  $\text{FeO}$  schnell weiter zu Eisen(III)-oxid ( $\text{Fe}_2\text{O}_3$ , Hämatit) oxidiert, was durch einen exothermen Peak in der DSC-Kurve nachgewiesen werden kann.

## Postulierter Zersetzungspfad



[Click to download full resolution via product page](#)

Abbildung 2: Postulierter Signalweg der thermischen Zersetzung von Eisen(II)-fumarat.

## Schlussfolgerung

Die thermische Zersetzung von Eisen(II)-fumarat ist ein mehrstufiger Prozess, der oberhalb von 200 °C beginnt und zur Bildung von Eisenoxiden führt. Die genauen Zersetzungstemperaturen und -produkte hängen stark von den experimentellen Bedingungen, insbesondere der Atmosphäre, ab. Für eine präzise Charakterisierung und die Gewährleistung der pharmazeutischen Qualität sind detaillierte Studien mittels simultaner thermischer Analyse, gekoppelt mit der Analyse der freigesetzten Gase, unerlässlich. Dieser Leitfaden bietet eine solide Grundlage für das Verständnis dieses Prozesses und hebt die Notwendigkeit weiterer gezielter experimenteller Untersuchungen an reinem Eisen(II)-fumarat hervor, um die hier postulierten Mechanismen und quantitativen Daten zu validieren.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. What is the mechanism of Ferrous Fumarate? [synapse.patsnap.com]
- 3. epfl.ch [epfl.ch]
- 4. researchgate.net [researchgate.net]
- 5. fkit.unizg.hr [fkit.unizg.hr]
- 6. mdpi.com [mdpi.com]
- 7. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- To cite this document: BenchChem. [Thermische Zersetzung von Eisen(II)-fumarat: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056393#thermische-zersetzung-von-eisenfumarat>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)